

# An In-depth Technical Guide to the Physicochemical Properties of Pentadecyl Acetate

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## Compound of Interest

Compound Name: *Pentadecyl acetate*

Cat. No.: *B1201561*

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This technical guide provides a comprehensive overview of the core physicochemical properties of **Pentadecyl acetate**. The information is presented to support research and development activities, with a focus on clarity, data accessibility, and reproducible methodologies.

## Core Physicochemical Data

**Pentadecyl acetate** is a long-chain fatty acid ester. Its fundamental properties are summarized below, providing a quantitative baseline for experimental design and computational modeling.

Property	Value	Source(s)
Molecular Formula	C <sub>17</sub> H <sub>34</sub> O <sub>2</sub>	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Molecular Weight	270.46 g/mol	<a href="#">[2]</a>
IUPAC Name	pentadecyl acetate	
CAS Number	629-58-3	
Appearance	Colorless to Almost Colorless Clear Liquid (at 20°C)	
Melting Point	15 °C	
Boiling Point	230 °C at 70 mmHg	
Density (Specific Gravity)	0.86 g/cm <sup>3</sup> (at 20/20 °C)	
Refractive Index	1.44	
Flash Point	140 °C	
Solubility	Insoluble in water (0.01172 mg/L at 25°C, est.); Soluble in most organic solvents.	
Purity (Typical)	>95.0% (GC)	

## Experimental Protocols

The determination of the physicochemical properties of esters like **Pentadecyl acetate** involves standard analytical chemistry techniques. Below are detailed methodologies for key experiments.

**Pentadecyl acetate** can be synthesized via the Fischer esterification of pentadecan-1-ol with acetic acid, using an acid catalyst.

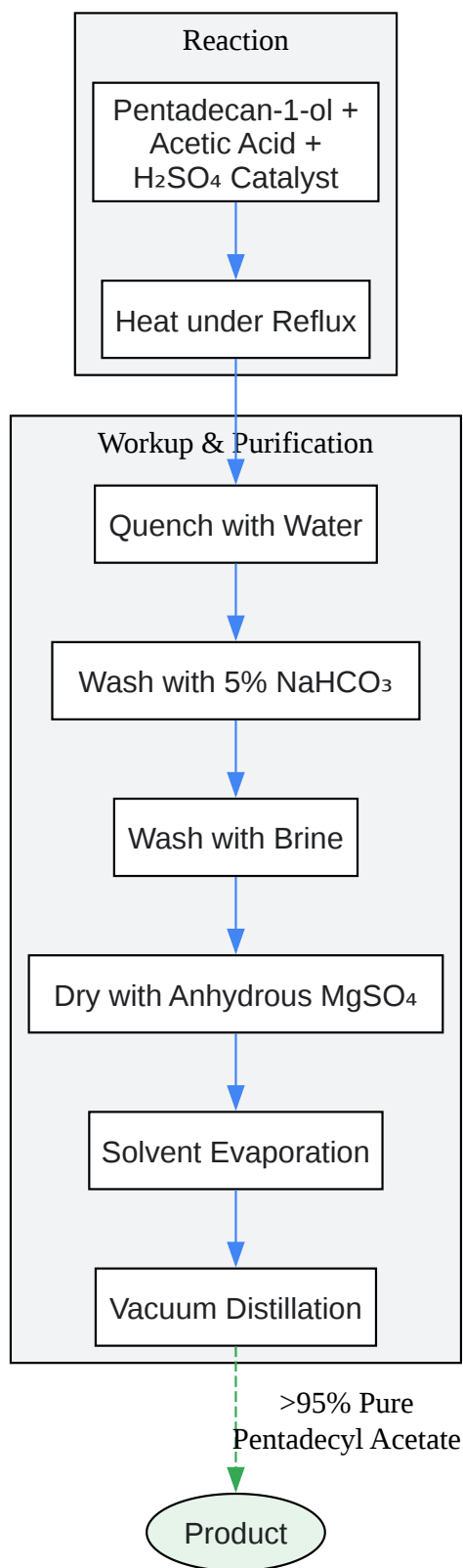
- Materials:
  - Pentadecan-1-ol

- Glacial Acetic Acid (in excess)
- Concentrated Sulfuric Acid ( $\text{H}_2\text{SO}_4$ ) or other acid catalyst
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- 5% Sodium Bicarbonate ( $\text{NaHCO}_3$ ) solution
- Saturated Sodium Chloride (Brine) solution
- Diethyl ether or other suitable organic solvent
- Protocol:
  - Reaction Setup: In a round-bottom flask, combine pentadecan-1-ol and an excess of glacial acetic acid.
  - Catalysis: Carefully add a catalytic amount of concentrated sulfuric acid to the mixture while swirling.
  - Reflux: Attach a reflux condenser to the flask, add boiling stones, and heat the mixture to reflux for 1-2 hours to drive the reaction toward completion.
  - Workup - Quenching and Extraction: Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and dilute with an organic solvent like diethyl ether and cold water.
  - Washing: Wash the organic layer sequentially with:
    - Water, to remove the bulk of the acid and unreacted alcohol.
    - 5% sodium bicarbonate solution, to neutralize any remaining acid (vent the separatory funnel frequently to release  $\text{CO}_2$  pressure).
    - Saturated brine solution, to help break any emulsions and remove residual water.
  - Drying: Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.

- Purification: Filter off the drying agent and remove the solvent using a rotary evaporator. The resulting crude ester can be further purified by vacuum distillation to obtain pure **Pentadecyl acetate**.
- Melting Point:
  - The melting point can be determined using a standard melting point apparatus. A small sample of the solidified ester is placed in a capillary tube and heated slowly. The temperature range over which the sample melts from a solid to a clear liquid is recorded.
- Boiling Point:
  - Due to its high boiling point, the determination for **Pentadecyl acetate** is typically performed under reduced pressure (vacuum distillation) to prevent decomposition. The observed boiling point is then converted to the atmospheric pressure boiling point using a nomograph.
- Density:
  - Density is measured using a hydrometer or a pycnometer at a specified temperature (e.g., 20°C). The instrument is calibrated with a substance of known density, such as deionized water.
- Solubility:
  - Qualitative solubility is assessed by adding a small amount of **Pentadecyl acetate** to various solvents (e.g., water, ethanol, acetone, hexane) and observing its miscibility. For quantitative measurement, a saturated solution is prepared, and the concentration of the dissolved ester is determined using techniques like gas chromatography (GC).

## Visualizations

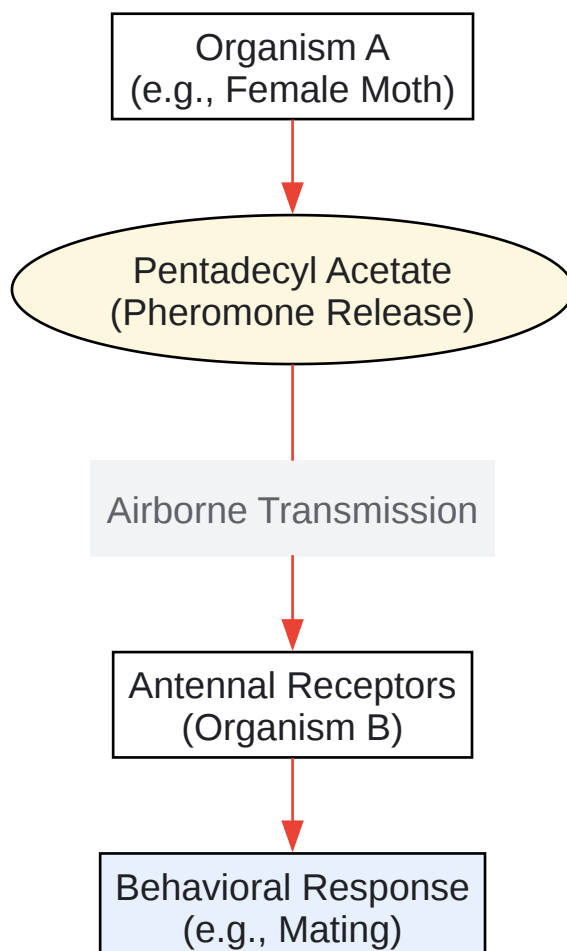
The following diagram illustrates the logical workflow for the laboratory synthesis of **Pentadecyl acetate**.



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Caption: Workflow for Fischer Esterification of **Pentadecyl Acetate**.

**Pentadecyl acetate** functions as a semiochemical, specifically a sex pheromone, for certain insect species like the pear fruit moth (*Acrobasis pyrivorella*). This implies a role in chemical signaling between organisms.



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Caption: Role of **Pentadecyl Acetate** in Chemical Signaling.

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## References

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